mass spectrometry fragmentation pattern of benzo[c]isothiazole esters

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Compound of Interest	
Compound Name:	*Methyl benzo[c]isothiazole-4-carboxylate*
CAS No.:	*56910-98-6*
Cat. No.:	*B3272564*

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Comparative Guide: Mass Spectrometry of Benzo[c]isothiazole Esters

Executive Summary: The Isomer Challenge

In medicinal chemistry, the benzo[c]isothiazole scaffold (an o-quinonoid system) is a high-value target for bioisosteric replacement. However, it is synthetically prone to rearrangement into the thermodynamically more stable benzo[d]isothiazole (1,2-isomer).

Mass spectrometry is the primary tool for distinguishing these isomers. This guide compares their fragmentation behaviors, providing a self-validating workflow to confirm the 2,1-core identity.

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Feature	Benzo[c]isothiazole (2,1-isomer)	Benzo[d]isothiazole (1,2-isomer)
Electronic Character	o-Quinonoid (Less Stable)	Aromatic (Highly Stable)
Dominant Fragmentation	Ring opening & rearrangement	HCN loss (Retains ring integrity)
Molecular Ion ( )	Moderate intensity	High intensity (Base peak often)
Key Neutral Loss	Loss of S or CS (via rearrangement)	Loss of HCN (27 Da)

Fragmentation Mechanics & Pathways[1][2][3][4][5]

A. The Ester Functionality (Universal Pathway)

Regardless of the heterocyclic core, the ester substituent dictates the initial fragmentation in Electron Ionization (EI).

- -Cleavage: Rupture of the bond adjacent to the carbonyl carbon.
  - Result: Formation of the acylium ion

    .
- McLafferty Rearrangement: Occurs if the ester alkyl chain is

  3 carbons (

  -hydrogen available).
  - Result: Loss of a neutral alkene and formation of the radical cation acid.

B. The Heterocyclic Core (Isomer Specific)

This is the diagnostic region. The stability difference between the [c] and [d] isomers drives distinct pathways.

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1. Benzo[c]isothiazole (2,1) Pattern

Due to its o-quinonoid nature, the 2,1-ring is susceptible to N-S bond cleavage.

- Pathway: Ring opening

  Nitrene intermediate formation

  Recyclization or extrusion.

- Diagnostic Loss: Loss of Sulfur (32 Da) or CS (44 Da) is more prevalent here than in the [d] isomer.

- Anthranil Analogy: The fragmentation mimics benzo[c]isoxazole (anthranil), where CO loss is replaced by CS loss.

2. Benzo[d]isothiazole (1,2) Pattern

The 1,2-ring is aromatic and highly robust.

- Pathway: The ring stays intact until high energy is applied.

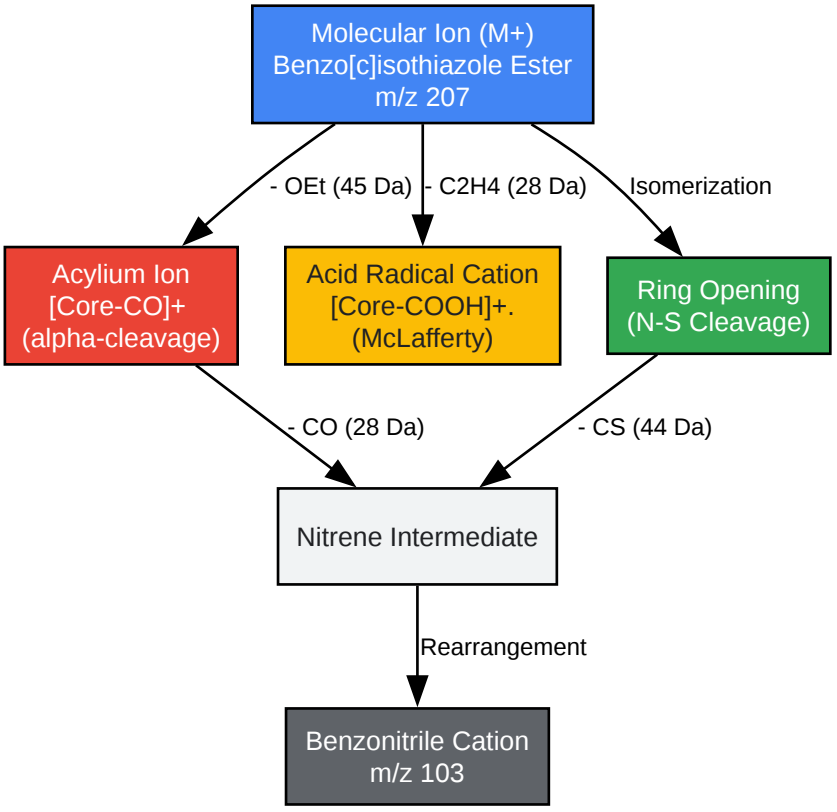
- Diagnostic Loss: The signature is the loss of HCN (27 Da) followed by the loss of CS (44 Da).

- Result: A "step-down" spectrum with distinct, stable intermediate ions.

Visualization of Fragmentation Pathways[1][2][3][4][5][6][7]

The following diagram illustrates the divergent fragmentation pathways for a generic Ethyl Benzo[c]isothiazole-3-carboxylate.

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Caption: Divergent fragmentation tree for Ethyl Benzo[c]isothiazole-3-carboxylate showing ester-driven (red/yellow) and core-driven (green) pathways.

Experimental Protocol: Self-Validating Identification

To conclusively identify the benzo[c]isothiazole ester, follow this dual-methodology protocol.

Method A: GC-MS (Electron Ionization - 70 eV)

Best for: Structural fingerprinting and library matching.

- Sample Prep: Dissolve 1 mg of compound in 1 mL methanol (HPLC grade).
- Injection: 1

  L, Splitless mode, 250°C injector temp.
- Column: DB-5ms or equivalent (30m x 0.25mm).

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- Validation Step:
  - Look for the Molecular Ion (
).[1] If
    is
    relative abundance, suspect the [c] isomer (less stable).
  - Look for m/z [M-32] (Loss of S). This is rare in the [d] isomer but possible in the [c] isomer via ring rearrangement.

Method B: LC-MS/MS (Electrospray Ionization - ESI+)

Best for: Molecular weight confirmation and soft fragmentation.

- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 mins.
- MS/MS Parameters:
  - Collision Energy (CE): Ramp 10-40 eV.
  - Precursor: Select
    .
- Validation Step:
  - Perform Product Ion Scan.[2]
  - Benzo[d] target: Look for sharp transition
    .
  - Benzo[c] target: Look for "messier" fragmentation with multiple low-mass rearrangements due to the reactive nitrene intermediate.

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Comparative Data Summary

The table below summarizes the expected quantitative differences in fragmentation intensities.

Fragment Ion	Origin	Benzo[c] Intensity (Predicted)	Benzo[d] Intensity (Observed)
	Molecular Ion	Weak / Moderate	Strong (Base Peak)
	Ester Cleavage	Strong	Strong
	Ring Frag	Weak	Strong
	Ring Frag	Moderate	Weak (requires high energy)
m/z 76	Benzyne ( )	Moderate	Weak

References

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